A Comparative Guide to Analytical Standards for Disperse Orange 30 Analysis

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Compound of Interest	
Compound Name:	Disperse Orange 30
Cat. No.:	B079229

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This guide provides a comprehensive comparison of commercially available analytical standards for **Disperse Orange 30** (CAS No: 5261-31-4 / 12223-23-3), a monoazo dye used extensively in the textile industry. While a formal Certified Reference Material (CRM) for **Disperse Orange 30** is not readily available from major metrological institutes, this document outlines the key characteristics of current market alternatives and provides detailed experimental protocols for their comparative evaluation.

Alternatives to Certified Reference Materials for Disperse Orange 30

The primary alternatives to a designated CRM for **Disperse Orange 30** are analytical standards and reagents offered by various chemical suppliers. These standards are typically characterized by their purity, which is determined by methods such as High-Performance Liquid Chromatography (HPLC) or titration. The table below summarizes the offerings from several prominent suppliers. It is important to note that the availability and specifications of these products are subject to change, and users should always consult the supplier's Certificate of Analysis (CoA) for the most current and detailed information.

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Supplier	Product Name	CAS Number	Purity/Strength	Format	Key Features
Colorcom Group	Disperse Orange 30	12223-23-3	99%	Powder	Provides information on strength (100%/150%) and fastness properties.[1]
MedchemExpress	Disperse Orange 30	5261-31-4	Not explicitly stated; Certificate of Analysis provided.	Powder	Marketed as a fluorescent dye for research use. [2]
Zhuozhou Wenxi Import and Export Co., Ltd. (via ChemicalBook)	Disperse Orange 30	12223-23-3	99%+ HPLC	Powder	Purity specified by HPLC analysis.[3]
World Dye Variety (aggregator)	C.I. Disperse Orange 30	12223-23-3/ 5261-31-4	Not specified	Powder	Lists various suppliers and trade names. [4]
Hangzhou Tiankun Chem Co.,Ltd	Disperse Orange 30 / Disperse Orange S-4RL	12223-23-3	Specification: 100% & 150%	Orange Powder	Provides fastness specifications .[5]

Experimental Protocols for Comparative Analysis

To ensure the accuracy and reliability of analytical results, it is crucial to perform a comparative evaluation of the available **Disperse Orange 30** standards. The following protocols for HPLC and UV-Visible Spectrophotometry are provided as a guide for this purpose.

1. High-Performance Liquid Chromatography (HPLC) Method

HPLC is a precise technique for assessing the purity of **Disperse Orange 30** standards and for quantitative analysis.

Instrumentation:

- HPLC system with a Diode Array Detector (DAD) or UV-Vis detector

- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

- Data acquisition and processing software

Reagents:

- Acetonitrile (HPLC grade)

- Water (HPLC grade)

- **Disperse Orange 30** analytical standards from different suppliers

Procedure:

- Standard Solution Preparation:

  - Accurately weigh approximately 10 mg of each **Disperse Orange 30** standard.

  - Dissolve in a suitable solvent, such as acetonitrile or a mixture of acetonitrile and water, to a final volume of 100 mL to create stock solutions of 100 µg/mL.

  - From the stock solutions, prepare a series of calibration standards by serial dilution (e.g., 1, 5, 10, 20, 50 µg/mL).

- Chromatographic Conditions (starting point, may require optimization):

  - Mobile Phase: A gradient of acetonitrile and water is often effective for azo dyes. A starting point could be a gradient from 50% acetonitrile to 90% acetonitrile over 20 minutes.

  - Flow Rate: 1.0 mL/min

- Column Temperature: 30 °C

- Detection Wavelength: The wavelength of maximum absorbance (λmax) for **Disperse Orange 30**, which is approximately 450 nm.

- Injection Volume: 10 μL

- Analysis and Comparison:

  - Inject the calibration standards for each supplier's material to generate a calibration curve.

  - Analyze the stock solutions of each standard to determine the purity by assessing the area percent of the main peak.

  - Compare the linearity (R^2 value), response factor (slope of the calibration curve), and the presence of any impurities between the different standards.

2. UV-Visible Spectrophotometry Method

UV-Vis spectrophotometry is a more straightforward but less specific method for the quantitative analysis of **Disperse Orange 30**.

Instrumentation:

- UV-Visible Spectrophotometer (double beam recommended)

- Quartz cuvettes (1 cm path length)

Reagents:

- Acetonitrile or other suitable UV-transparent solvent

- **Disperse Orange 30** analytical standards

Procedure:

- Determination of λmax:

  - Prepare a dilute solution of one of the **Disperse Orange 30** standards.

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- Scan the solution from 300 to 700 nm to determine the wavelength of maximum absorbance (λmax).

- Standard Solution Preparation:

  - Prepare stock solutions of each standard as described in the HPLC method.

  - Create a series of calibration standards with concentrations that will yield absorbance values within the linear range of the instrument (typically 0.1 to 1.0).

- Analysis and Comparison:

  - Measure the absorbance of each calibration standard at the predetermined λmax.

  - Construct a calibration curve for each supplier's standard by plotting absorbance versus concentration.

  - Compare the molar absorptivity (calculated from the slope of the calibration curve, if the path length and concentration are known) and the linearity of the calibration curves for the different standards.
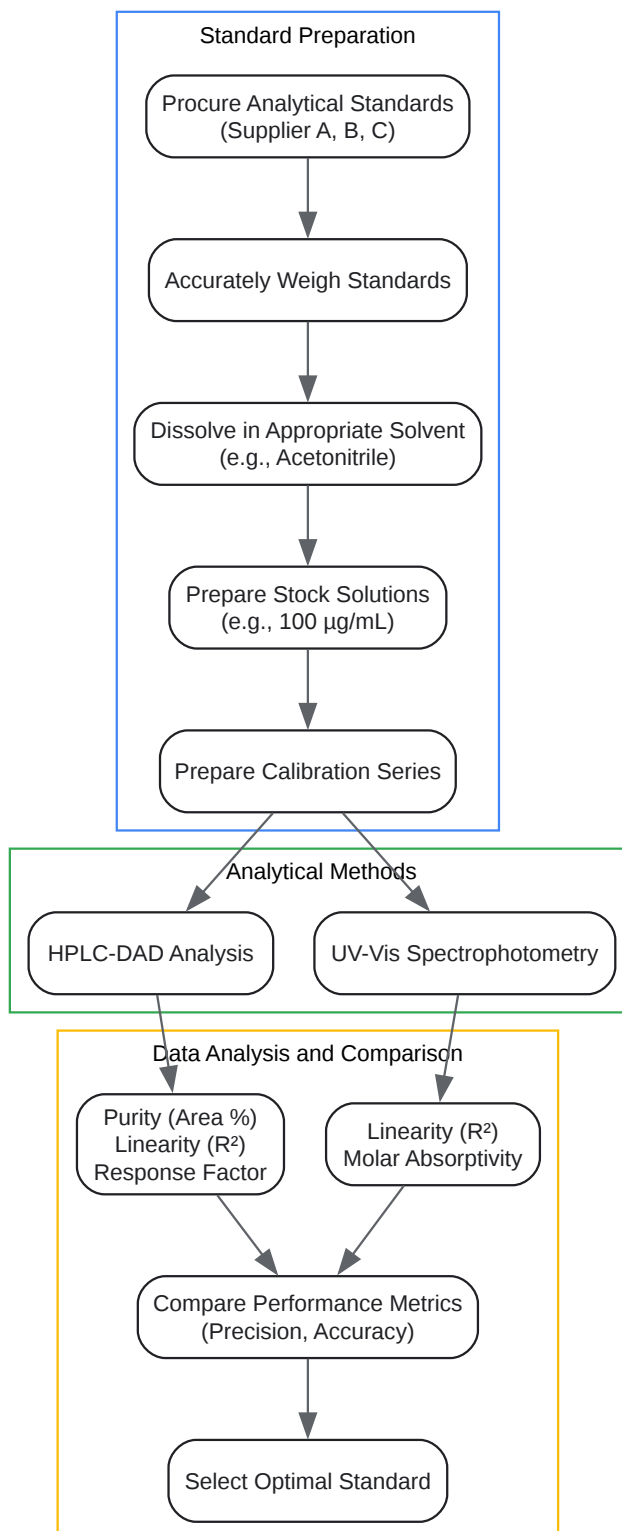
Performance Data Comparison

The following table outlines the key performance parameters that should be evaluated when comparing different analytical standards for **Disperse Orange 30**.

| Parameter	HPLC Analysis	UV-Vis Spectrophotometry	Importance
Purity (Area %)	Assess the area of the main peak relative to the total peak area.	Not directly applicable.	Indicates the presence of impurities that may interfere with analysis.
Linearity (R^2)	Should be > 0.999 for the calibration curve.	Should be > 0.995 for the calibration curve.	Demonstrates a direct and proportional relationship between concentration and response.
Response Factor	The slope of the calibration curve.	The slope of the calibration curve (related to molar absorptivity).	A consistent response factor between standards indicates comparable purity and integrity.
Precision (RSD%)	Repeat injections of the same standard should yield a low relative standard deviation (<2%).	Repeat measurements of the same standard should yield a low RSD (<2%).	Indicates the reproducibility of the analytical method using a given standard.
Accuracy (% Recovery)	Can be assessed by spiking a blank matrix with a known amount of the standard.	Can be assessed similarly to HPLC.	Determines how close the measured value is to the true value.

Visualizations

Analytical Workflow for Comparison of **Disperse Orange 30** Standards

Analytical Workflow for Comparison of Disperse Orange 30 Standards

Standard Preparation

Procure Analytical Standards
(Supplier A, B, C)

↓

Accurately Weigh Standards

↓

Dissolve in Appropriate Solvent
(e.g., Acetonitrile)

↓

Prepare Stock Solutions
(e.g., 100 µg/mL)

↓

Prepare Calibration Series

Analytical Methods

HPLC-DAD Analysis

UV-Vis Spectrophotometry

Data Analysis and Comparison

Purity (Area %)
Linearity (R^2)
Response Factor

Linearity (R^2)
Molar Absorptivity

↓

Compare Performance Metrics
(Precision, Accuracy)

↓

Select Optimal Standard

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Caption: Workflow for comparing analytical standards of **Disperse Orange 30**.

HPLC Method Validation Pathway
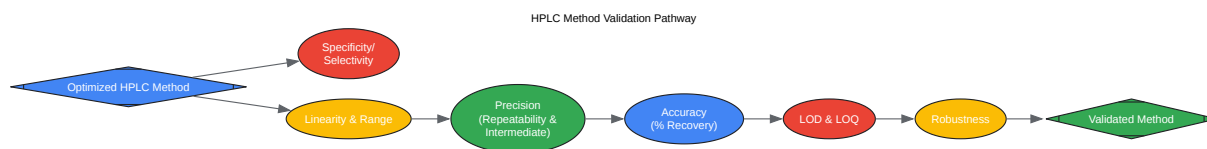
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Caption: Key parameters for HPLC method validation.

In the absence of a formal CRM, a rigorous in-house validation and comparison of commercially available analytical standards is paramount for ensuring the quality and reliability of data in the analysis of **Disperse Orange 30**. Researchers are encouraged to use the protocols and comparative framework presented in this guide to select the most suitable standard for their specific application.

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